

# Technical Guide to Commercial Sourcing of (2,5-Dichloropentyl)ammonium chloride

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## Compound of Interest

Compound Name: (2,5-Dichloropentyl)ammonium chloride

Cat. No.: B1363522

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This technical guide provides an in-depth overview of the commercial availability of **(2,5-Dichloropentyl)ammonium chloride** (CAS No. 62922-45-6), a key chemical intermediate for research and development. This document offers a comparative summary of suppliers, guidance on procurement, and a generalized experimental context.

## Chemical Profile

- IUPAC Name: **(2,5-Dichloropentyl)ammonium chloride**
- Synonyms: 2,5-Dichloropentylamine Hydrochloride, 2,5-Dichloroamylamine Hydrochloride[1]
- CAS Number: 62922-45-6
- Molecular Formula: C<sub>5</sub>H<sub>12</sub>Cl<sub>3</sub>N
- Molecular Weight: 192.51 g/mol [2]
- Appearance: White to Almost White Powder or Crystal
- Melting Point: 159.0 to 163.0 °C

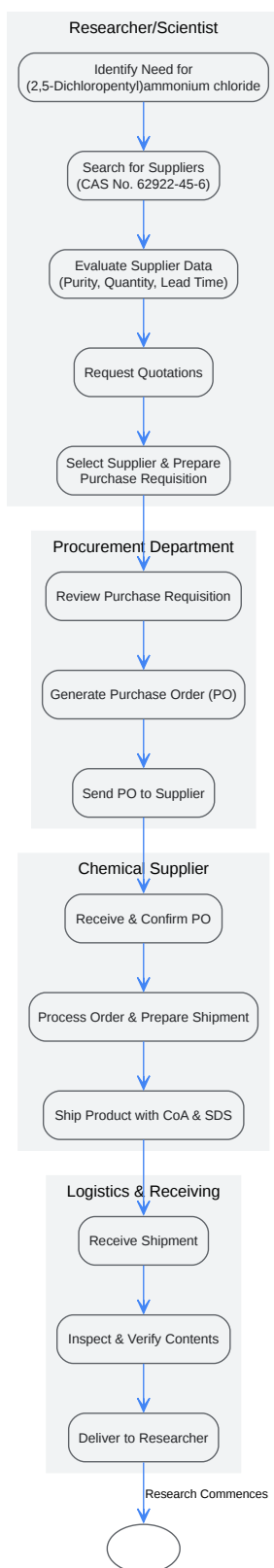
## Commercial Supplier Overview

The following table summarizes the commercial availability of **(2,5-Dichloropentyl)ammonium chloride** from identified suppliers. Pricing is typically available upon request for this specialty chemical.

Supplier	Product Number	Purity	Available Quantities	Price
TCI Chemicals	D2797	>97.0% (N)[1]	Inquire	Request Quote
Lab Pro Inc. (Distributor for TCI)	D2797-500G	Min. 97.0% (N) [2]	500g[2]	Request Quote
Benchchem	B1363522	Not Specified	Inquire	Request Quote

## Procurement Workflow

Sourcing a specialty chemical like **(2,5-Dichloropentyl)ammonium chloride** involves a multi-step process. The following diagram illustrates a typical procurement workflow for a research and development setting.



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Caption: Procurement workflow for specialty chemicals.

## Experimental Protocols

Detailed experimental protocols for the synthesis of **(2,5-Dichloropentyl)ammonium chloride** are not readily available in public literature. However, a general approach for the synthesis of a chloroalkylamine hydrochloride can be conceptualized. The following is a representative, hypothetical protocol based on standard organic synthesis principles.

### Hypothetical Synthesis of **(2,5-Dichloropentyl)ammonium chloride**

The synthesis could potentially be achieved through the reduction of a corresponding nitrogen-containing precursor, followed by salt formation.

#### Step 1: Synthesis of a suitable precursor (e.g., 2,5-dichloro-pentanenitrile)

A possible route to a precursor could involve the reaction of a dihaloalkane with a cyanide source.

- Reactants: A suitable starting material such as 1,4-dichloro-2-iodobutane.
- Reagents: A cyanide source, such as sodium cyanide.
- Solvent: A polar aprotic solvent like DMSO.
- Procedure: The dihaloalkane would be reacted with the cyanide source under controlled temperature to introduce the nitrile group. The reaction progress would be monitored by techniques like TLC or GC-MS. After completion, the product would be isolated through extraction and purified by distillation or chromatography.

#### Step 2: Reduction of the nitrile to the primary amine

The nitrile group can be reduced to a primary amine.

- Reactant: The synthesized 2,5-dichloro-pentanenitrile.
- Reagents: A reducing agent such as Lithium Aluminum Hydride ( $\text{LiAlH}_4$ ) or catalytic hydrogenation.
- Solvent: Anhydrous ether or THF for  $\text{LiAlH}_4$  reduction.

- Procedure: The nitrile would be slowly added to a solution of the reducing agent at a low temperature. The reaction would be carefully quenched, followed by workup to isolate the crude 2,5-dichloropentylamine.

### Step 3: Formation of the hydrochloride salt

The final step is the formation of the ammonium chloride salt.

- Reactant: The crude 2,5-dichloropentylamine.
- Reagents: Hydrochloric acid (e.g., as a solution in diethyl ether or as HCl gas).
- Solvent: A non-polar solvent in which the hydrochloride salt is insoluble, such as diethyl ether.
- Procedure: The amine would be dissolved in the chosen solvent, and the hydrochloric acid solution would be added dropwise with stirring. The precipitated **(2,5-Dichloropentyl)ammonium chloride** would be collected by filtration, washed with the solvent, and dried under vacuum.

Disclaimer: This is a generalized, hypothetical protocol and has not been experimentally validated. Researchers should conduct a thorough literature search for analogous transformations and perform appropriate reaction optimization and safety assessments before attempting any synthesis.

## Concluding Remarks

**(2,5-Dichloropentyl)ammonium chloride** is a specialty chemical available from a limited number of suppliers, primarily for research and development purposes. Researchers and procurement managers should engage directly with the suppliers listed to obtain current pricing, availability, and lead times. While a specific, published synthesis protocol is not readily available, the compound's structure suggests that its synthesis is feasible through established organic chemistry methodologies.

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## References

- 1. 2,5-Dichloroamylamine Hydrochloride 62922-45-6 | TCI Deutschland GmbH [tcichemicals.com]
- 2. labproinc.com [labproinc.com]
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